

# Evonimine (CAS 41758-69-4): A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Evonimine*

Cat. No.: *B1243769*

[Get Quote](#)

An In-depth Examination of the Sesquiterpene Alkaloid from *Tripterygium wilfordii*

## Abstract

**Evonimine**, a complex sesquiterpene alkaloid isolated from the medicinal plant *Tripterygium wilfordii*, has garnered interest within the scientific community for its potential biological activities. This technical guide provides a comprehensive overview of **Evonimine**, focusing on its chemical properties, and available biological data. This document is intended for researchers, scientists, and drug development professionals, providing detailed information to support further investigation into the therapeutic potential of this natural product.

## Chemical and Physical Properties

**Evonimine**, also known as Euonine, is a structurally intricate natural product. Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	41758-69-4	[1][2]
Molecular Formula	C <sub>38</sub> H <sub>47</sub> NO <sub>18</sub>	[3]
Molecular Weight	805.77 g/mol	[3]
Appearance	Colorless crystalline solid	[3]
Solubility	Soluble in organic solvents such as chloroform, dichloromethane, ethyl acetate, DMSO, and acetone. Sparingly soluble in water.	
Source	Roots of <i>Tripterygium wilfordii</i> Hook. f.	

## Biological Activities and Potential Therapeutic Applications

Preliminary studies and anecdotal evidence suggest that **Evonimine** possesses a range of biological activities, indicating its potential for further investigation in several therapeutic areas.

### Anti-inflammatory and Immunosuppressive Effects

Extracts of *Tripterygium wilfordii*, which contain **Evonimine** among other active compounds, have been traditionally used for their anti-inflammatory and immunosuppressive properties. While direct studies on the specific mechanisms of **Evonimine** are limited, it is hypothesized to contribute to the overall therapeutic effects observed with the plant extract. Further research is required to elucidate the precise signaling pathways modulated by **Evonimine** in inflammatory and immune responses.

### Anticancer Potential

Some reports suggest that **Evonimine** may have inhibitory effects on certain types of tumors, hinting at a potential for anticancer applications. The cytotoxic and apoptotic effects on cancer

cell lines warrant more in-depth investigation to determine the underlying molecular mechanisms.

## Anti-feeding Activity

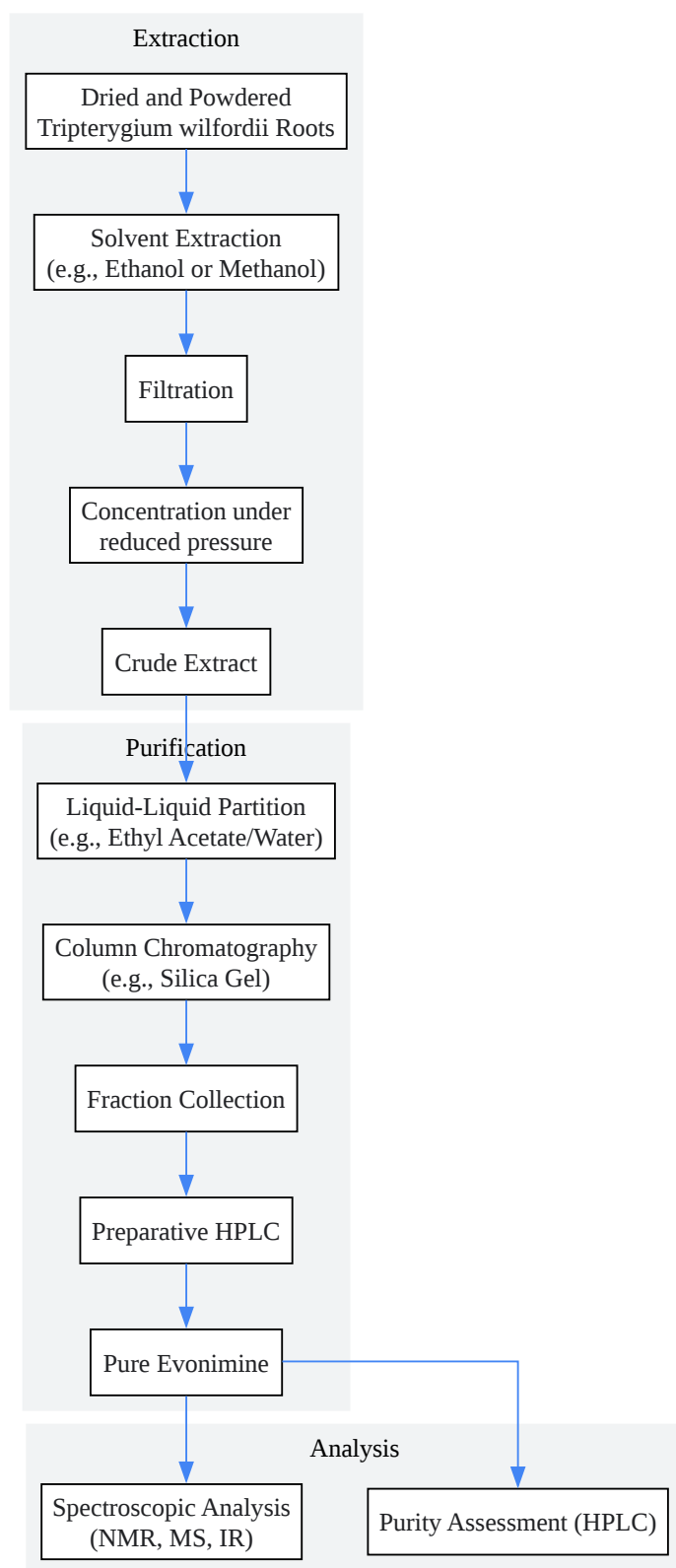
**Evonimine** has demonstrated anti-feeding activity against certain insect species, such as the lepidopteran *Spodoptera littoralis*. This property suggests potential applications in the development of natural insecticides.

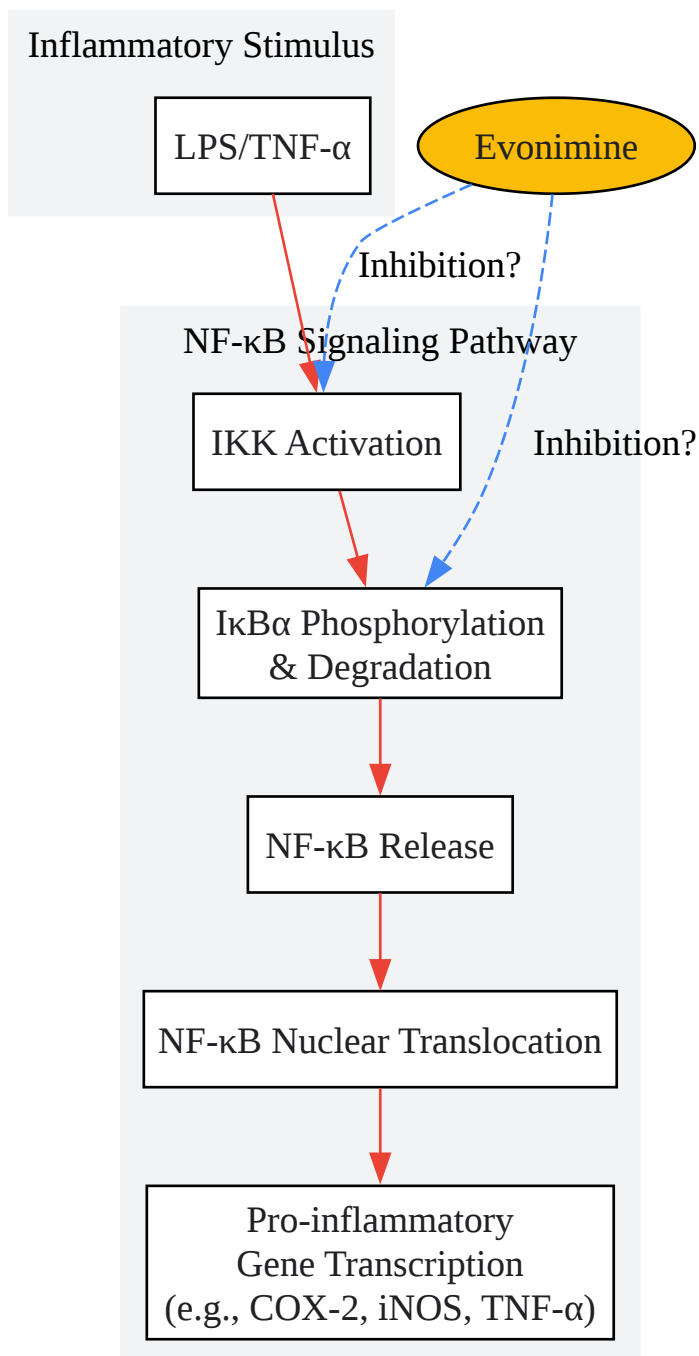
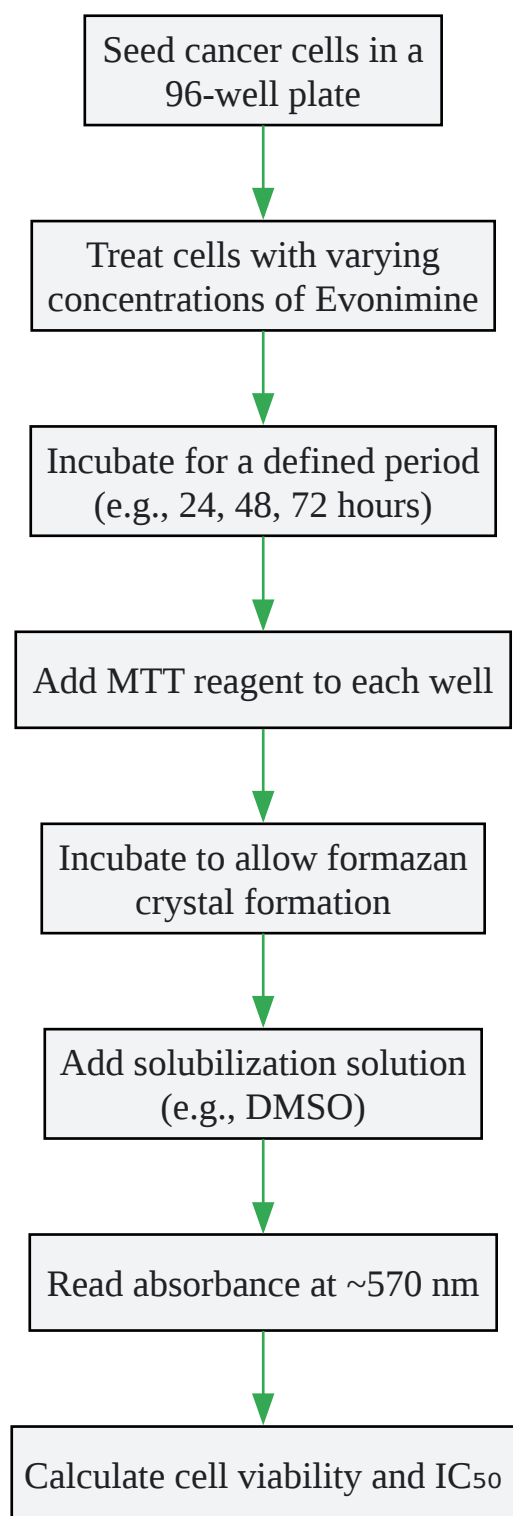
## Experimental Protocols

Detailed experimental protocols for the isolation, purification, and biological evaluation of **Evonimine** are not extensively documented in readily available literature. However, based on general practices for the extraction of alkaloids from *Tripterygium wilfordii* and standard in vitro assays, the following methodologies can be proposed.

## Proposed Workflow for Isolation and Purification of Evonimine

The following diagram illustrates a logical workflow for the extraction and purification of **Evonimine** from its natural source.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Evonimine | CAS#:41758-69-4 | Chemsrcc [chemsrc.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Hesperetin-7-methyl ether | CAS:N/A | Flavonoids | High Purity | Manufacturer BioCrick [biocrick.com]
- To cite this document: BenchChem. [Evonimine (CAS 41758-69-4): A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1243769#evonimine-molecular-formula-and-cas-number-41758-69-4\]](https://www.benchchem.com/product/b1243769#evonimine-molecular-formula-and-cas-number-41758-69-4)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)